

# Personal protective equipment for handling 2-Methylpropane-1,2-diol

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## Compound of Interest

Compound Name: 2-Methylpropane-1,2-diol

Cat. No.: B142230

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## Essential Safety and Handling Guide for 2-Methylpropane-1,2-diol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Methylpropane-1,2-diol** (CAS No. 558-43-0) to ensure the well-being of laboratory personnel and maintain operational excellence. Adherence to these procedures is vital for a safe and compliant laboratory environment.

## Immediate Safety and Hazard Information

**2-Methylpropane-1,2-diol** is a chemical that requires careful handling due to its potential health hazards. It is classified as causing skin and serious eye irritation, and it may cause respiratory irritation.[1][2] The substance is also harmful if swallowed, in contact with skin, or if inhaled.[3] Additionally, it is categorized as a combustible liquid, necessitating precautions against ignition sources.[3]

Key Hazards:

- Skin Irritation: Causes skin irritation upon contact.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]

- Respiratory Irritation: May cause respiratory irritation if inhaled.[1][2]
- Acute Toxicity: Harmful if swallowed, inhaled, or in contact with skin.[3]
- Flammability: Combustible liquid.[3]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Methylpropane-1,2-diol** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards.	Protects eyes from splashes and mists of the chemical, which can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.	Prevents skin contact, which can lead to skin irritation.
Body Protection	A flame-retardant lab coat or a 100% cotton lab coat, long pants, and closed-toe shoes.	Protects the body from accidental splashes and contact. The combustible nature of the liquid makes flame-retardant clothing a wise precaution.
Respiratory Protection	Use only in a well-ventilated area or a certified chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.	Minimizes the inhalation of vapors or mists, which can cause respiratory tract irritation.[1][3]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental responsibility.

#### Handling and Storage:

- Always handle **2-Methylpropane-1,2-diol** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Keep the chemical away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[\[3\]](#)
- Ground all containers and equipment during transfer to prevent static discharge.
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[3\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)

#### Spill Management:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand or vermiculite to contain the spill.
- Collect: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste.
- Clean: Clean the spill area with soap and water.

#### Disposal Plan:

- All waste containing **2-Methylpropane-1,2-diol** must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed, and compatible container.
- Do not dispose of this chemical down the drain or in general waste.

- Arrange for disposal through a licensed hazardous waste disposal contractor in accordance with local, state, and federal regulations.[3]

## Quantitative Data

While specific occupational exposure limits for **2-Methylpropane-1,2-diol** are not readily available, data for related glycols are provided for context.

Parameter	Value	Reference Compound	Source
Occupational Exposure Limits (OELs)			
ACGIH TLV-TWA (8-hour)	25 ppm (vapor fraction)	Ethylene Glycol	OSHA[4]
ACGIH TLV-STEL (15-minute)	50 ppm (vapor fraction), 10 mg/m <sup>3</sup> (inhalable particulate matter)	Ethylene Glycol	OSHA[4]
NIOSH REL-C (Ceiling)	40 ppm (100 mg/m <sup>3</sup> )	Ethylene Glycol	OSHA[4]
WEL (8-hour TWA)	150 ppm (474 mg/m <sup>3</sup> ) (total vapor and particulates)	1,2-Propanediol	Chemical Suppliers[5]
Physical Properties	2-Methylpropane-1,2-diol		
Boiling Point	176 - 178 °C	Sigma-Aldrich[6]	
Flash Point	74 °C	TCI	
Molecular Weight	90.12 g/mol	PubChem[1]	

# Experimental Protocol: Oxidation of 2-Methylpropane-1,2-diol

This protocol describes a common reaction involving **2-Methylpropane-1,2-diol** and highlights the necessary safety precautions.

Objective: To perform the oxidative cleavage of **2-Methylpropane-1,2-diol** using periodic acid to yield acetone and formaldehyde.

Materials:

- **2-Methylpropane-1,2-diol**
- Periodic acid ( $\text{H}_5\text{IO}_6$ )
- Suitable solvent (e.g., water or a mixture of water and a miscible organic solvent like THF)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Addition funnel
- Ice bath
- Appropriate work-up and extraction reagents (e.g., sodium bicarbonate solution, diethyl ether)
- Rotary evaporator

Procedure:

- Preparation: Set up the reaction apparatus in a chemical fume hood. Ensure all glassware is clean and dry.
- Reactant Addition: Dissolve a known quantity of **2-Methylpropane-1,2-diol** in the chosen solvent in the round-bottom flask and place it in an ice bath to cool.

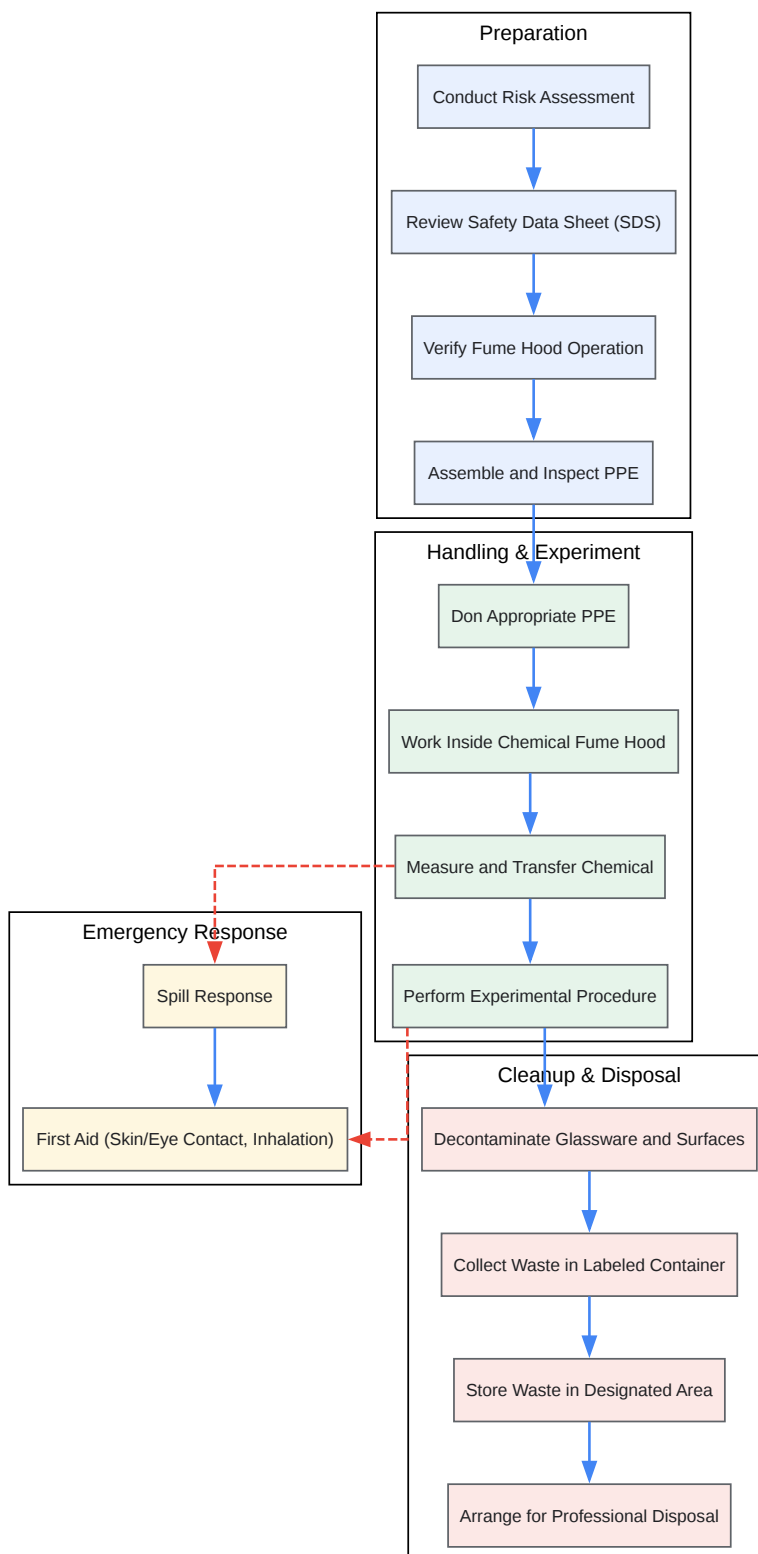
- **Reagent Addition:** Dissolve the periodic acid in the same solvent and add it to the addition funnel.
- **Reaction:** Slowly add the periodic acid solution to the stirred solution of **2-Methylpropane-1,2-diol** over a period of 30-60 minutes, maintaining the temperature below 10°C.
- **Monitoring:** Monitor the reaction progress using a suitable technique (e.g., thin-layer chromatography).
- **Work-up:** Once the reaction is complete, quench any remaining periodic acid with a reducing agent (e.g., sodium thiosulfate solution). Neutralize the solution with a mild base like sodium bicarbonate.
- **Extraction:** Extract the product mixture with a suitable organic solvent.
- **Purification:** Dry the combined organic layers over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator. The volatile products, acetone and formaldehyde, can be identified by appropriate analytical methods.

#### Safety Considerations during the Protocol:

- All steps must be performed in a chemical fume hood while wearing the specified PPE.
- Periodic acid is a strong oxidizer and should be handled with care.
- The reaction can be exothermic; therefore, slow addition and temperature control are crucial.
- The products, acetone and formaldehyde, are volatile and have their own specific hazards that must be considered.

## Workflow for Safe Handling of 2-Methylpropane-1,2-diol

## Safe Handling Workflow for 2-Methylpropane-1,2-diol

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **2-Methylpropane-1,2-diol**.

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